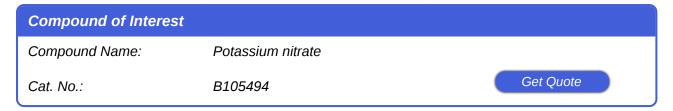


A Comprehensive Technical Guide to the Fundamental Chemical Properties of Potassium Nitrate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium nitrate (KNO₃), a naturally occurring mineral known as niter or saltpeter, is an alkali metal nitrate with significant applications across various scientific and industrial fields.[1] [2] Its utility spans from being a critical component in fertilizers and pyrotechnics to applications in food preservation and pharmaceuticals.[2][3] This technical guide provides an in-depth overview of the core chemical and physical properties of **potassium nitrate**, tailored for a scientific audience.

General and Physical Properties

Potassium nitrate is an odorless, white crystalline solid.[4][5] It is composed of potassium cations (K⁺) and nitrate anions (NO₃⁻), forming an ionic salt.[1][2] While not hygroscopic, it readily dissolves in water, with its solubility showing a strong positive correlation with temperature.[1][5]

Table 1: General and Physical Properties of **Potassium Nitrate**



Property	Value	Reference
Chemical Formula	KNO₃	[1]
Molar Mass	101.1032 g/mol	[4][6]
Appearance	White crystalline solid	[1][4]
Odor	Odorless	[1][5]
Density	2.109 g/cm³ at 16 °C	[1][4]
Melting Point	334 °C (633 °F; 607 K)	[1][3]
Boiling Point	Decomposes at 400 °C (752 °F; 673 K)	[1][3]

Solubility

The solubility of **potassium nitrate** in water increases significantly with a rise in temperature, a characteristic that is fundamental to its purification by recrystallization.[5]

Table 2: Solubility of **Potassium Nitrate** in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)	Reference
0	13.3	[5]
20	31.6	[1][5]
25	38.3	[1][3]
100	246	[5]

Crystal Structure and Thermodynamics

At room temperature, **potassium nitrate** possesses an orthorhombic crystal structure.[1][4] This structure undergoes a phase transition to a trigonal system at 128 °C.[1][7]

Table 3: Crystallographic and Thermodynamic Properties of Potassium Nitrate



Property	Value	Reference
Crystal System (at room temp.)	Orthorhombic	[1][4]
Space Group (at room temp.)	Pnma	[4]
Standard Enthalpy of Formation (ΔH°f)	-494.00 kJ/mol	[4]
Standard Gibbs Free Energy of Formation ($\Delta G^{\circ}f$)	-394.86 kJ/mol	[4]
Molar Heat Capacity (Cp)	95.06 J/(mol·K) at 25 °C	[4]

Chemical Reactivity and Decomposition

Potassium nitrate is a strong oxidizing agent, a property that underpins its use in explosives and fireworks.[3][7] It reacts vigorously with reducing agents and combustible materials, and such mixtures can be explosive.[1][8]

Thermal Decomposition

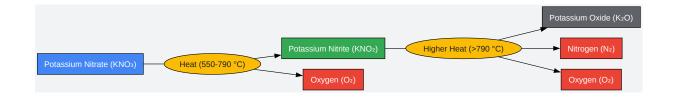
Upon heating, **potassium nitrate** undergoes decomposition. Between 550 and 790 °C, it establishes an equilibrium with potassium nitrite (KNO₂) and oxygen gas (O₂).[1][7]

Chemical Equation:

$$2KNO_3(s) \rightleftharpoons 2KNO_2(s) + O_2(g)[9]$$

At temperatures exceeding this range, further decomposition can occur, yielding potassium oxide (K₂O), nitrogen gas (N₂), and additional oxygen.[4]





Click to download full resolution via product page

Caption: Thermal decomposition pathway of potassium nitrate.

Experimental ProtocolsDetermination of Solubility

Objective: To determine the solubility of **potassium nitrate** in water at a specific temperature.

Methodology:

- Prepare a saturated solution of potassium nitrate in a known volume of distilled water at a
 constant, elevated temperature by adding excess potassium nitrate to the water and
 stirring until no more solid dissolves.
- Carefully decant a known volume of the clear, saturated supernatant into a pre-weighed evaporating dish.
- Gently heat the evaporating dish to evaporate the water completely, leaving behind the dissolved potassium nitrate.
- Allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
- Weigh the evaporating dish containing the dry **potassium nitrate** residue.
- Calculate the mass of the dissolved potassium nitrate by subtracting the initial mass of the evaporating dish.



• Express the solubility in grams of **potassium nitrate** per 100 mL of water.

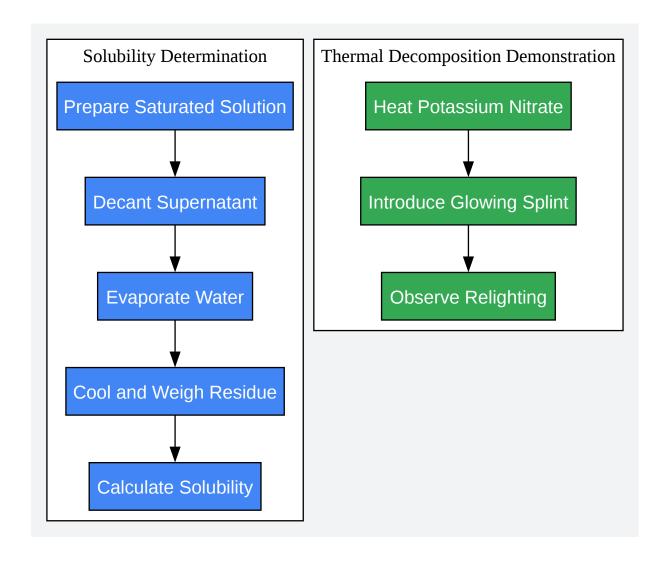
Demonstration of Thermal Decomposition

Objective: To qualitatively observe the thermal decomposition of **potassium nitrate** and identify one of its gaseous products.

Methodology:

- Place a small amount of **potassium nitrate** in a dry test tube.
- Heat the test tube gently over a Bunsen burner. The **potassium nitrate** will first melt and then begin to decompose, evidenced by the evolution of gas bubbles.[10]
- Ignite a wooden splint and then extinguish the flame to leave a glowing ember.
- Insert the glowing splint into the mouth of the test tube.
- Observation: The glowing splint will relight, indicating the presence of oxygen gas, a product of the decomposition.[10]





Click to download full resolution via product page

Caption: Workflow for key experimental protocols.

Safety and Handling

Potassium nitrate is a strong oxidizer and may intensify fires.[11][12] It should be kept away from combustible materials, heat, sparks, open flames, and hot surfaces.[11][12] While not classified as corrosive or an irritant to the skin or eyes, inhalation of dust can cause respiratory tract irritation.[11][13] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.[13]

Conclusion



This guide has summarized the fundamental chemical and physical properties of **potassium nitrate**. The data presented in a structured format, along with detailed experimental protocols and safety information, provides a valuable resource for researchers, scientists, and professionals in drug development. A thorough understanding of these core properties is essential for the safe and effective application of **potassium nitrate** in various scientific and industrial endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Potassium nitrate Wikipedia [en.wikipedia.org]
- 2. byjus.com [byjus.com]
- 3. Potassium nitrate | Definition, Formula, Uses, & Facts | Britannica [britannica.com]
- 4. webqc.org [webqc.org]
- 5. Potassium nitrate Sciencemadness Wiki [sciencemadness.org]
- 6. How many grams of potassium nitrate KNO3 are formed class 12 chemistry CBSE [vedantu.com]
- 7. google.com [google.com]
- 8. POTASSIUM NITRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. quora.com [quora.com]
- 10. youtube.com [youtube.com]
- 11. carlroth.com:443 [carlroth.com:443]
- 12. himediadownloads.com [himediadownloads.com]
- 13. tsapps.nist.gov [tsapps.nist.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Fundamental Chemical Properties of Potassium Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105494#potassium-nitrate-fundamental-chemical-properties]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com